

A Comprehensive Technical Guide to Benzyl 4-bromopiperidine-1-carboxylate

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Compound of Interest

Compound Name: *Benzyl 4-bromopiperidine-1-carboxylate*

Cat. No.: *B069245*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

As a Senior Application Scientist, it is my privilege to present this in-depth technical guide on **Benzyl 4-bromopiperidine-1-carboxylate**. This document is intended to be a vital resource for researchers and professionals in the fields of medicinal chemistry and drug development. The following sections will provide a comprehensive overview of the core properties, synthesis, applications, and safety protocols associated with this versatile chemical intermediate. The information herein is curated to not only inform but also to empower your research and development endeavors by providing both foundational knowledge and practical insights.

Core Compound Identification and Properties

Benzyl 4-bromopiperidine-1-carboxylate, a key building block in organic synthesis, is identified by the CAS Number 166953-64-6.[1][2][3][4] This compound is also known by several synonyms, including 4-Bromo-N-Z-piperidine and N-Cbz-4-bromopiperidine.[3][4]

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its effective application in research and synthesis. The key properties of **Benzyl 4-bromopiperidine-1-carboxylate** are summarized in the table below.

Property	Value	Source(s)
CAS Number	166953-64-6	[1][2][3][4]
Molecular Formula	C ₁₃ H ₁₆ BrNO ₂	[1][2][3][4]
Molecular Weight	298.18 g/mol	[1][2][3][4]
Density	1.374 g/mL at 25 °C	[1][2][3]
Refractive Index	n ₂₀ /D 1.5590	[3]
Melting Point	No data available	
Boiling Point	No data available	
Solubility	No data available	
Appearance	Colorless oil	[2]

Note: While specific data for melting point, boiling point, and solubility are not readily available in the searched literature, its appearance as a colorless oil suggests it is a liquid at room temperature.

Synthesis Protocols

The synthesis of **Benzyl 4-bromopiperidine-1-carboxylate** is a critical process for its utilization in further chemical reactions. A common and effective method involves the protection of the piperidine nitrogen followed by bromination of a precursor.

Synthesis from 4-Hydroxypiperidine

A prevalent synthetic route starts from 4-hydroxypiperidine. This multi-step process is outlined below.

The initial step is the protection of the secondary amine of 4-hydroxypiperidine with a benzyl chloroformate to yield Benzyl 4-hydroxypiperidine-1-carboxylate. This is a crucial step to prevent unwanted side reactions at the nitrogen atom in subsequent steps.

- Reactants: 4-Hydroxypiperidine, Benzyl Chloroformate, and a base (e.g., triethylamine or sodium bicarbonate).

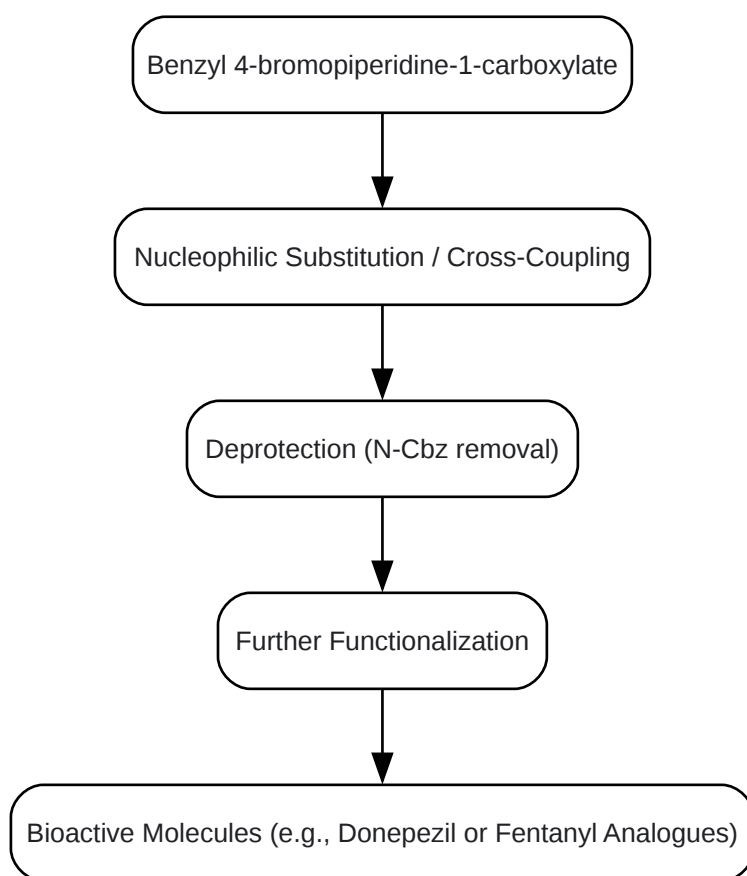
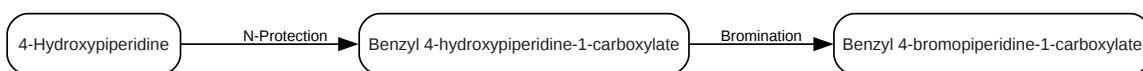
- Solvent: A suitable organic solvent such as dichloromethane.
- Procedure: 4-Hydroxypiperidine is dissolved in the solvent and cooled. The base is added, followed by the slow addition of benzyl chloroformate. The reaction is typically stirred for several hours to ensure complete reaction.
- Work-up: The reaction mixture is washed with water and brine, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure to yield the protected intermediate.

The hydroxyl group of the N-protected intermediate is then substituted with a bromine atom to yield the final product, **Benzyl 4-bromopiperidine-1-carboxylate**.

- Reactants: Benzyl 4-hydroxypiperidine-1-carboxylate and a brominating agent (e.g., phosphorus tribromide or thionyl bromide).
 - Solvent: An appropriate aprotic solvent.
 - Procedure: The N-protected alcohol is dissolved in the solvent and cooled. The brominating agent is added dropwise, and the reaction is allowed to proceed to completion.
 - Work-up: The reaction is carefully quenched, and the product is extracted with an organic solvent. The organic layer is washed, dried, and concentrated. The crude product is often purified by column chromatography to yield pure **Benzyl 4-bromopiperidine-1-carboxylate**.
- [2]

Brominating Agent

Benzyl Chloroformate, Base

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